

tert-Butyl 1-oxa-5-azaspirooctane-5-carboxylate molecular weight and formula.

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Compound of Interest	
Compound Name:	tert-Butyl 1-oxa-5-azaspiro[2,5]octane-5-carboxylate
Cat. No.:	B153088
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Technical Guide: tert-Butyl 1-oxa-5-azaspiro[2.5]octane-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of tert-butyl 1-oxa-5-azaspiro[2.5]octane-5-carboxylate. Due to the limited availability of public-domain information specific to this molecule, this document focuses on its fundamental molecular characteristics.

Core Molecular Data

The fundamental quantitative data for tert-butyl 1-oxa-5-azaspiro[2.5]octane-5-carboxylate are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₁₉ NO ₃	
Molecular Weight	213.27 g/mol	

Experimental Protocols and Applications

As of the latest literature review, detailed experimental protocols for the synthesis of tert-butyl 1-oxa-5-azaspiro[2.5]octane-5-carboxylate are not readily available in published scientific journals or patents. Similarly, its direct involvement in specific signaling pathways or biological workflows has not been documented.

However, the structural motif of spirocyclic compounds is of significant interest in medicinal chemistry and drug discovery. Analogous spirocycles, such as tert-butyl 8-oxo-5-azaspiro[2.5]octane-5-carboxylate and tert-butyl 1-oxa-6-azaspiro[2.5]octane-6-carboxylate, are utilized as key intermediates in the synthesis of complex organic molecules and therapeutic agents.^{[1][2][3]} These related compounds serve as versatile building blocks for creating novel chemical entities with potential applications in treating neurological and metabolic disorders.^{[1][3]} The stability and three-dimensional architecture of the spirocyclic core are valuable in designing drugs with enhanced target specificity and improved pharmacokinetic properties.^[1]

Logical Workflow in Synthetic Chemistry

While a specific signaling pathway involving tert-butyl 1-oxa-5-azaspiro[2.5]octane-5-carboxylate cannot be depicted, the following diagram illustrates the general role of such a spirocyclic building block in a typical synthetic chemistry workflow.



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A generalized workflow for the use of a spirocyclic building block in organic synthesis.

This diagram illustrates a conceptual pathway where the title compound would first undergo a chemical reaction, such as the removal of the tert-butoxycarbonyl (Boc) protecting group or a coupling reaction, to yield a functionalized intermediate. This intermediate can then be subjected to further synthetic modifications to ultimately produce a more complex target molecule, such as a novel therapeutic candidate.

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